

An In-Depth Technical Guide to 2,2'-Vinylenedipyridine: Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 1,2-Bis(2-pyridyl)ethylene

CAS No.: 13341-40-7

Cat. No.: B076112

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This guide provides a comprehensive technical overview of 2,2'-vinylenedipyridine, a versatile heterocyclic compound of significant interest to researchers in coordination chemistry, materials science, and drug development. We will delve into its chemical identity, explore a robust and reproducible synthesis methodology, and discuss its key applications, providing the foundational knowledge necessary for its effective utilization in a research setting.

Chemical Identity and Structure

2,2'-Vinylenedipyridine is an organic compound characterized by two pyridine rings linked by a vinyl bridge. The molecule primarily exists as the more stable (E)-isomer, also known as the trans-isomer, due to reduced steric hindrance compared to the cis-isomer.

The IUPAC name for this compound is 2-[(E)-2-pyridin-2-ylethenyl]pyridine[1]. Its chemical structure is depicted below:

Chemical Structure of (E)-2,2'-Vinylenedipyridine

A 2D representation of the (E)-2,2'-vinylenedipyridine molecule.

Synonyms and Identifiers

In scientific literature and commercial catalogs, 2,2'-vinylenedipyridine is known by several names. A comprehensive list is provided below for ease of reference and literature searching.

Synonym	CAS Number
1,2-Di(2-pyridyl)ethylene	1437-15-6[1][2][3]
(E)-1,2-Di(pyridin-2-yl)ethene	13341-40-7[2]
1,2-Bis(2-pyridyl)ethylene	1437-15-6[2][3]
Pyridine, 2,2'-(1,2-ethenediyl)bis-	1437-15-6[2]
(E)-1,2-Bis(2-pyridinyl)ethene	N/A
2-[(E)-2-(2-Pyridinyl)vinyl]pyridine	N/A
trans-2,2'-Vinylenedipyridine	N/A

Physicochemical Properties

2,2'-Vinylenedipyridine is typically a yellow to orange solid at room temperature.[2] Its properties make it suitable for a range of applications in both solution and solid-state chemistry. It is soluble in organic solvents such as dichloromethane and ethanol, with limited solubility in water.[2]

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₂	[1][3]
Molecular Weight	182.22 g/mol	[1][3]
Melting Point	118-119 °C	[3]
Boiling Point	150-160 °C at 2 mmHg	[3]
Appearance	Yellow powder	[1]
XLogP3	2.1	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]

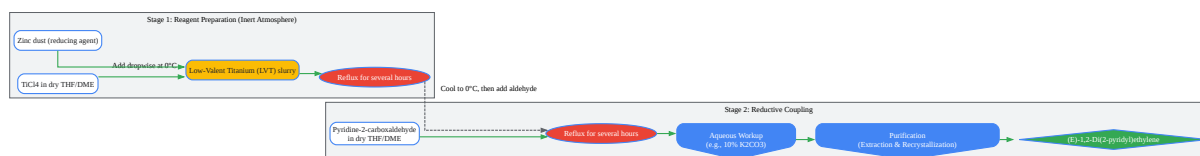
Synthesis of (E)-1,2-Di(2-pyridyl)ethylene via McMurry Coupling

The synthesis of symmetrical alkenes from two aldehyde or ketone molecules can be effectively achieved through a McMurry coupling reaction.[4] This reductive coupling, driven by a low-valent titanium reagent, is particularly well-suited for the synthesis of (E)-1,2-di(2-pyridyl)ethylene from pyridine-2-carboxaldehyde. The driving force of the reaction is the formation of a strong titanium-oxygen bond in the titanium oxide byproduct.

The causality behind this choice of methodology lies in its efficiency for creating symmetrical, and often sterically hindered, alkenes from readily available carbonyl precursors. The reaction proceeds via a pinacol coupling intermediate, which is then deoxygenated by the oxophilic low-valent titanium to yield the final alkene.[4][5]

Synthesis Workflow

The overall workflow for the synthesis can be visualized as a two-stage process: the in-situ preparation of the active low-valent titanium reagent, followed by the reductive coupling of the aldehyde.



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Workflow for the synthesis of (E)-1,2-Di(2-pyridyl)ethylene.

Detailed Experimental Protocol

This protocol is a representative procedure based on the general methodology for McMurry reactions.[6][7] Researchers should exercise all necessary safety precautions, including working in a well-ventilated fume hood and under an inert atmosphere.

Materials and Reagents:

- Titanium(IV) chloride (TiCl_4)
- Zinc dust (<325 mesh)
- Pyridine-2-carboxaldehyde
- Anhydrous Tetrahydrofuran (THF) or 1,2-Dimethoxyethane (DME)

- 10% Aqueous Potassium Carbonate (K_2CO_3) solution
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Organic solvents for extraction (e.g., Diethyl ether or Pentane)
- Pyridine (optional, sometimes added with the substrate)[6]

Procedure:

- Preparation of the Low-Valent Titanium (LVT) Reagent:
 - Set up a two or three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, under an inert atmosphere (e.g., Argon or Nitrogen).
 - To the flask, add zinc dust.
 - Suspend the zinc dust in anhydrous THF (or DME).
 - Cool the stirred suspension to $0^\circ C$ using an ice bath.
 - Slowly add titanium(IV) chloride dropwise to the suspension via the dropping funnel. An exothermic reaction will occur.
 - After the addition is complete, remove the ice bath and heat the mixture to reflux for 2-3 hours. The color of the mixture should turn from gray to black, indicating the formation of the active low-valent titanium species.[6]
- Reductive Coupling Reaction:
 - Cool the black LVT slurry back to $0^\circ C$.
 - Dissolve pyridine-2-carboxaldehyde in anhydrous THF (or DME).
 - Add the aldehyde solution to the LVT slurry. A small amount of pyridine may also be added at this stage.[6]

- After the addition, heat the reaction mixture to reflux and maintain for several hours (e.g., 18-20 hours), monitoring the reaction by Thin Layer Chromatography (TLC) if desired.[7]
- Work-up and Purification:
 - Cool the reaction mixture to room temperature.
 - Carefully quench the reaction by the slow addition of 10% aqueous K_2CO_3 solution.[7]
 - Filter the resulting mixture through a pad of celite to remove the titanium oxides.
 - Extract the aqueous filtrate with an organic solvent such as diethyl ether or pentane.[7]
 - Combine the organic extracts and wash with water, then with brine.
 - Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure to yield the crude product.
 - The crude product can be further purified by column chromatography or recrystallization to afford pure (E)-1,2-di(2-pyridyl)ethylene.

Applications in Research and Development

The unique structure of 2,2'-vinylenedipyridine, featuring two nitrogen atoms in the pyridine rings capable of coordination, makes it a valuable ligand in coordination chemistry and materials science.[2]

- **Ligand in Catalysis:** The bidentate nature of the pyridine nitrogen atoms allows 2,2'-vinylenedipyridine to form stable complexes with various transition metals. These complexes can be explored as catalysts in a range of organic transformations.
- **Luminescent Materials:** The conjugated π -system of the molecule gives rise to interesting photophysical properties, including fluorescence.[2] This makes it a building block for the development of novel luminescent materials, sensors, and organic light-emitting diodes (OLEDs).
- **Coordination Polymers and Metal-Organic Frameworks (MOFs):** As a bridging ligand, it can be used to construct coordination polymers and MOFs with potentially interesting porous,

magnetic, or catalytic properties.

Safety and Handling

2,2'-Vinylenedipyridine is classified as a skin and eye irritant.[1][3] It may also cause respiratory irritation.[1][3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated chemical fume hood.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,2'-Vinylenedipyridine: Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076112#2-2-vinylenedipyridine-chemical-structure-and-synonyms>]

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